

diethyl butylmalonate as synthetic intermediate for pharmaceuticals

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Compound Focus: Diethyl butylmalonate

CAS No.: 133-08-4

Cat. No.: S1493477

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Physical & Chemical Properties of Diethyl Butylmalonate

Property	Specification
CAS Number	133-08-4 [1]
Molecular Formula	C ₁₁ H ₂₀ O ₄ [1]
Molecular Weight	216.27 g/mol [1]
Appearance	Clear, colorless liquid [1] [2]
Purity	≥99% [1] [2]
Boiling Point	235-240 °C [1]
Density	0.983 g/cm ³ [1] [3]
Storage	Keep in a cool, dry, well-ventilated area away from heat and ignition sources [1].

Pharmaceutical Applications of Diethyl Butylmalonate

Application Area	Role/Function	Key Findings/Outcomes
Alzheimer's Disease & Neurodegeneration	Ameliorates cognitive deficits and depression [4].	Improved synaptic ultrastructure, reduced neuroinflammation, and enhanced performance in behavioral tests (Morris water maze, Y-maze) in mouse models [4].
Anti-inflammatory Applications	Competitive inhibitor of Succinate Dehydrogenase (SDH) [3].	Exerts anti-inflammatory effects by inhibiting ROS production [3].
Broad Pharmaceutical Synthesis	Key synthetic intermediate [5] [2].	Serves as an intermediate for antipyretic analgesics (e.g., Phenylbutazone) and peptide deformylase inhibitors to combat drug-resistant bacteria [5] [1].

Protocol 1: Synthesis of Diethyl Butylmalonate

This catalyst-free method uses ethanol, sodium, diethyl malonate, and bromobutane as raw materials, providing high yield and purity suitable for pharmaceutical applications [5] [6].

Step-by-Step Procedure

- **Preparation of Sodium Ethoxide**

- In a reactor under a nitrogen atmosphere, add 90 g of sodium to 900 g of absolute ethanol [5].
- React at 70-73°C for 12-15 hours [5].
- Stop the nitrogen flow and heat to 80-120°C to remove excess ethanol, obtaining solid sodium ethoxide [5].

- **Formation of Diethyl Malonate Sodium Salt**

- Cool the reactor by passing cooling water through its jacket for 30-60 minutes [5].

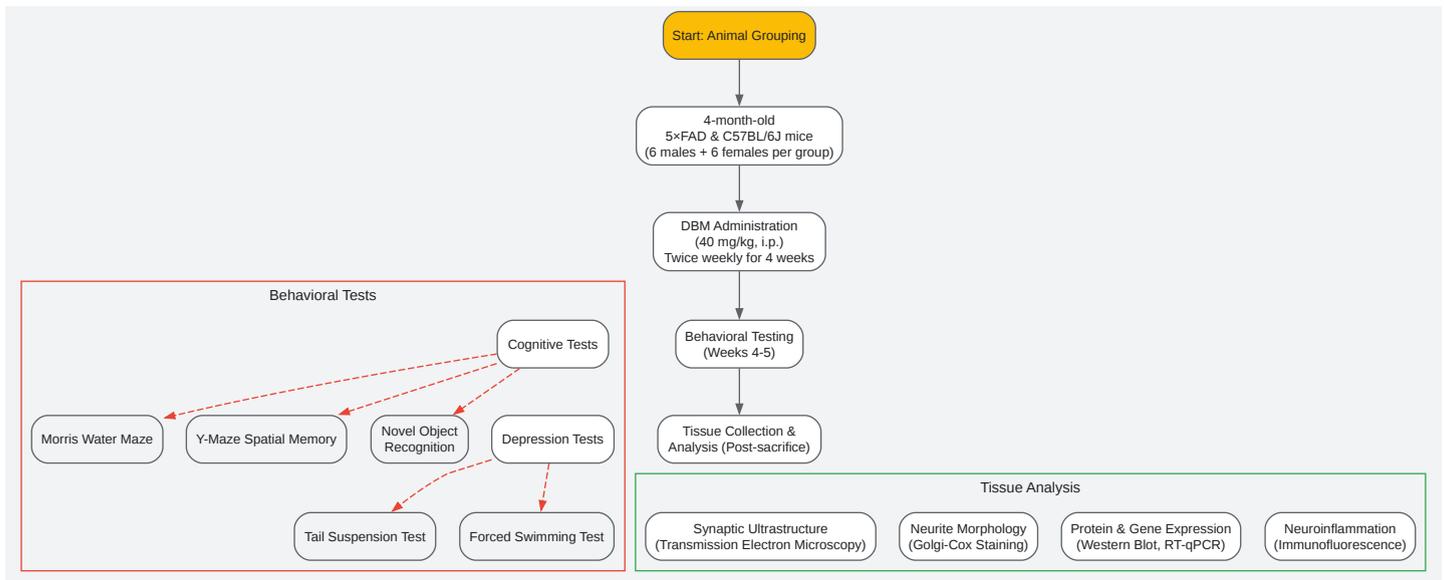
- Re-establish a nitrogen atmosphere and slowly add 600 g of diethyl malonate dropwise to the sodium ethoxide [5].
 - After the addition is complete, stop the cooling water and nitrogen flow. The diethyl malonate sodium salt is formed in situ [5].
- **Alkylation to Diethyl Butylmalonate**
 - Add 590-600 g of bromobutane to the reaction mixture [5].
 - Maintain the temperature at 76-84°C for 30-60 minutes to complete the reaction [5].
- **Work-up and Purification**
 - **Filtration:** Cool the reaction mixture to below 60°C and add water and an aqueous sodium bromide solution. Filter the mixture [5].
 - **Solvent Extraction:** Add toluene to the filtrate to remove residual water [5].
 - **Distillation:** Remove toluene and other volatile impurities by distillation under reduced pressure to isolate the pure product, **diethyl butylmalonate** [5].
 - **Yield:** Approximately 76.5% with a purity of >99.5% [5].

Protocol 2: In Vivo Evaluation for Neurodegenerative Disease Research

This protocol is adapted from a 2024 study investigating the effects of DBM on cognitive deficits and depression in a mouse model of Alzheimer's disease [4].

Experimental Workflow

The following diagram outlines the key stages of the in vivo evaluation protocol:



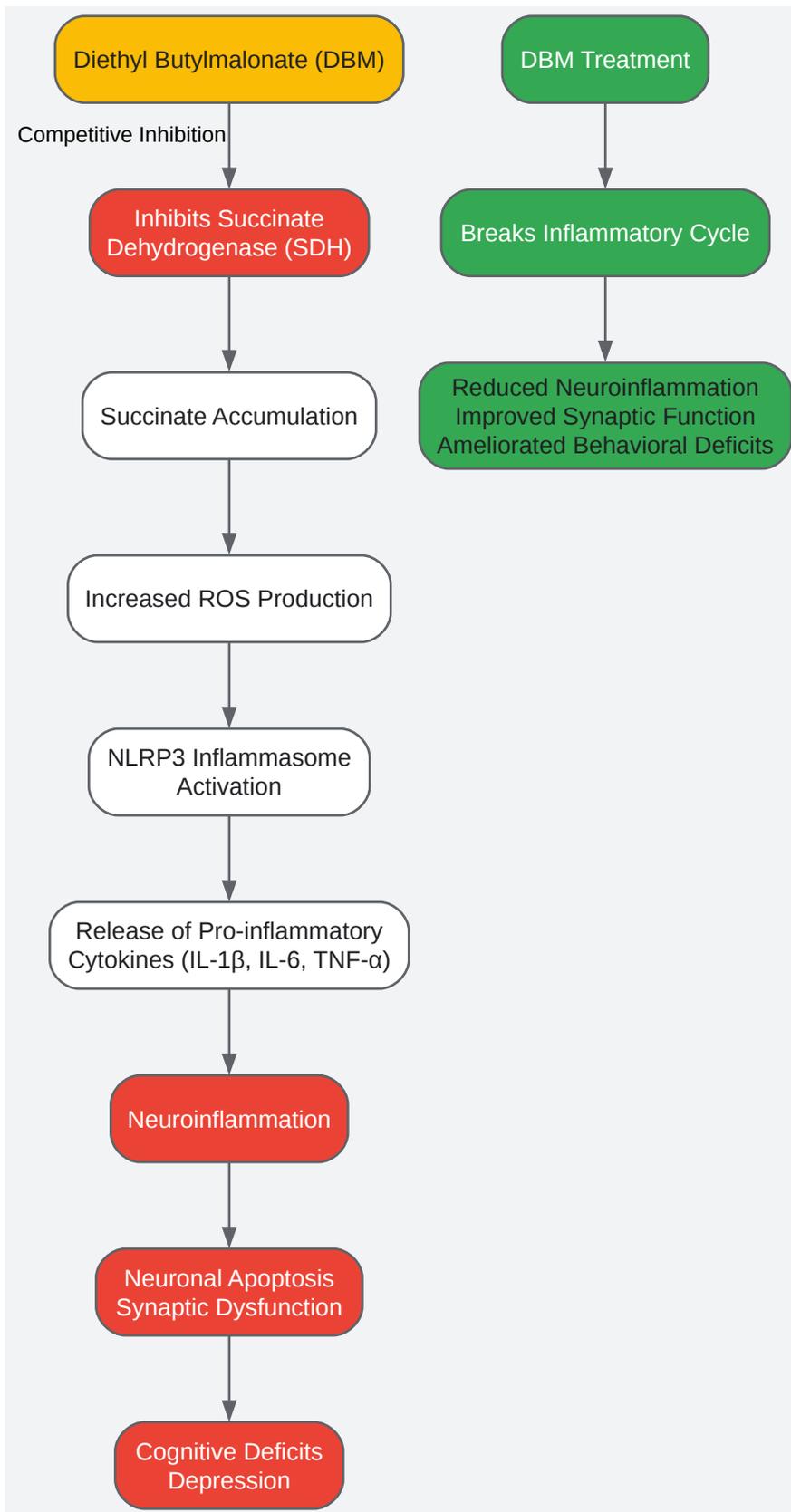
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Key Details

- **Animals:** 5×FAD transgenic mice (model for Alzheimer's disease) and C57BL/6J control mice [4].
- **DBM Administration:** 40 mg/kg, administered via intraperitoneal injection, twice a week for 4 weeks [4].
- **Key Outcome Measures:**
 - **Behavior:** Improved performance in cognitive and depression tests [4].
 - **Pathology:** Attenuated synaptic and neurite impairment, increased levels of PSD95 and BDNF proteins, reduced microglia accumulation, and downregulated neuroinflammation in the hippocampus and amygdala [4].

Mechanism of Action: Succinate Dehydrogenase Inhibition

Diethyl butylmalonate functions as a competitive inhibitor of the mitochondrial enzyme Succinate Dehydrogenase (SDH), which plays a key role in neuroinflammation [4] [3]. The proposed mechanism for its neuroprotective effects is illustrated below:



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Conclusion

Diethyl butylmalonate is a versatile compound with a well-defined synthetic pathway and emerging pharmacological significance. Its dual identity as a classic synthetic building block and a modern biological tool with neuroprotective and anti-inflammatory properties makes it a valuable subject of interest for researchers in medicinal chemistry and drug development, particularly for neurodegenerative conditions like Alzheimer's disease.

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References

1. CAS 133-08-4 Diethyl butylmalonate [bocsci.com]
2. Diethyl butylmalonate / CAS:133-08-4 [zehaochem.com]
3. Diethyl butylmalonate | Succinate Dehydrogenase Inhibitor [medchemexpress.com]
4. Diethyl butylmalonate attenuates cognitive deficits and ... [pmc.ncbi.nlm.nih.gov]
5. Preparation method of diethyl n-butylmalonate [patents.google.com]
6. Preparation method of diethyl n-butylmalonate [eureka.patsnap.com]

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